Application Notes and Protocols: GYKI 52466 Hydrochloride

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Compound of Interest

Compound Name:	*GYKI 52466 hydrochloride*
CAS No.:	*192065-56-8*
Cat. No.:	*B065669*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed information on the solubility, handling, and application of **GYKI 52466 hydrochloride**, a selective, non-competitive AMPA receptor antagonist. The provided protocols and data are intended for research use only.

Product Information

- Chemical Name: 4-(8-Methyl-9H-1,3-dioxolo[4,5-h][1][2]benzodiazepin-5-yl)-benzenamine hydrochloride
- Synonyms: GYKI-52466, LY293558
- Mechanism of Action: GYKI 52466 is a 2,3-benzodiazepine that functions as a non-competitive antagonist of α-amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptors.[1][3][4] It binds to an allosteric site on the AMPA receptor complex, thereby inhibiting ion flow without competing with the glutamate binding site.[4][5] This mechanism makes its antagonism effective even in the presence of high concentrations of glutamate.[4] It shows high selectivity for AMPA receptors over kainate and NMDA receptors.[3][4][6] The

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compound exhibits neuroprotective, anticonvulsant, and skeletal muscle relaxant properties. [1][3][7]

Solubility Data

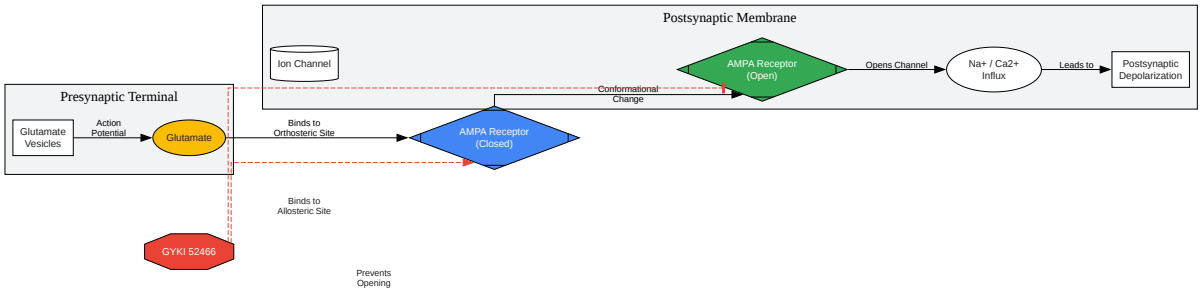
The solubility of GYKI 52466 can vary slightly depending on the salt form (hydrochloride vs. dihydrochloride) and supplier. The following table summarizes the available data.

Compound Form	Solvent	Maximum Concentration	Conditions/Notes
GYKI 52466 hydrochloride	Water	10 mM	-
>10 mg/mL	[1]		
DMSO	25 mM	Heating may be required.[3][7]	
GYKI 52466 dihydrochloride	Water	10 mM (~3.3 mg/mL)	[2][6]
DMSO	50 mM (~16.5 mg/mL)	[2][6]	
DMSO	10 mg/mL (27.30 mM)	Requires sonication, warming, and heating to 60°C.[8][9]	

Signaling Pathway and Mechanism of Action

GYKI 52466 acts as a negative allosteric modulator of the AMPA receptor, a key ionotropic glutamate receptor responsible for fast synaptic transmission in the central nervous system.

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Caption: Mechanism of GYKI 52466 as a non-competitive AMPA receptor antagonist.

Experimental Protocols

Preparation of Stock Solutions

Safety Precautions: Handle **GYKI 52466 hydrochloride** in a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.

Materials:

- **GYKI 52466 hydrochloride** (or dihydrochloride) powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water or saline
- Sterile microcentrifuge tubes or vials

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- Vortex mixer
- Water bath or heat block (optional, for DMSO)
- Sonicator (optional, for DMSO)

Protocol for 10 mM Aqueous Stock Solution:

- Calculate the required mass of **GYKI 52466 hydrochloride** for your desired volume. (Molecular Weight of hydrochloride salt: ~329.79 g/mol ; dihydrochloride salt: ~366.24 g/mol).
  - Example for 1 mL of 10 mM solution (dihydrochloride salt): Mass (g) = 0.010 L * 10 mmol/L * 366.24 g/mol = 0.00366 g = 3.66 mg
- Weigh the calculated amount of powder and place it in a sterile vial.
- Add the appropriate volume of sterile water.
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming may be applied if necessary, but check product-specific guidelines.
- Filter-sterilize the solution using a 0.22 µm syringe filter for cell culture applications.

Protocol for 25-50 mM DMSO Stock Solution:

- Calculate the required mass of GYKI 52466 for your desired volume and concentration.
  - Example for 1 mL of 25 mM solution (hydrochloride salt): Mass (g) = 0.001 L * 25 mmol/L * 329.79 g/mol = 0.00824 g = 8.24 mg
- Weigh the calculated amount of powder and place it in a sterile vial.
- Add the appropriate volume of anhydrous DMSO.
- Vortex the solution. According to supplier data, gentle heating (up to 60°C) and/or sonication may be necessary to achieve complete dissolution at higher concentrations.[3][8][9]

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- Ensure the solution is clear and free of precipitate before use.

Storage of Solutions

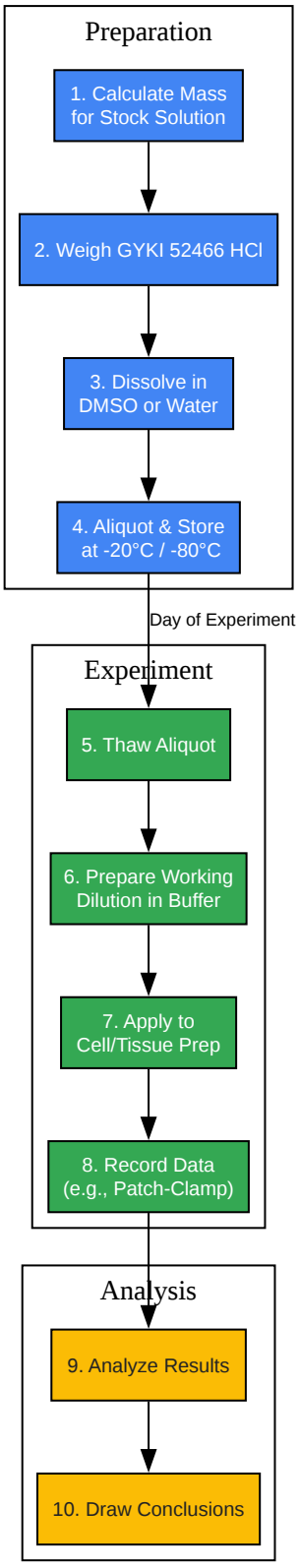
- Powder: Store at room temperature in a desiccated environment.[3][7]

- Stock Solutions: It is recommended to prepare solutions fresh on the day of use.[3] If storage is required, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[9] Store aliquots at -20°C for up to one month or -80°C for up to six months.[3][9] Before use, equilibrate the solution to room temperature and ensure no precipitate has formed.[3]

Experimental Workflow Example

The following diagram illustrates a typical workflow for using GYKI 52466 in an in vitro electrophysiology experiment.

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Caption: General experimental workflow for preparing and using GYKI 52466.

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